

Polypodine B: A Technical Guide to a Bioactive Phytoecdysteroid

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Compound of Interest

Compound Name: Polypodine b

Cat. No.: B1678994

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Abstract: **Polypodine B** is a naturally occurring polyhydroxylated steroid, classified as a phytoecdysteroid—a secondary metabolite found in a variety of plant species. Structurally similar to insect molting hormones, it is not toxic to mammals but exhibits a range of beneficial pharmacological properties, including anti-inflammatory, anabolic, and anti-parasitic activities. This technical guide provides an in-depth overview of **Polypodine B**, consolidating current knowledge on its biosynthesis, physicochemical properties, and mechanisms of action. It includes a summary of quantitative biological data, detailed experimental methodologies for its study, and visual representations of its associated biochemical pathways and experimental workflows, intended for researchers, scientists, and professionals in the field of drug development.

Introduction

Secondary metabolites are organic compounds produced by organisms that are not directly involved in the normal growth, development, or reproduction of the organism. In plants, these compounds often play a crucial role in defense against herbivores, pathogens, and environmental stresses. Phytoecdysteroids, a class of plant-derived steroids that mimic insect molting hormones (ecdysteroids), are a prime example of such defensive secondary metabolites.^{[1][2]}

Polypodine B is a prominent member of the phytoecdysteroid family, structurally characterized as a C27 cholestane derivative.^{[1][3]} It is often found alongside its close analogue, 20-hydroxyecdysone, in various ferns, and other plants.^{[3][4]} While its primary role in plants is

believed to be defensive, providing protection against phytophagous insects[1], research has unveiled a spectrum of pharmacological activities in mammalian systems. These activities, which include anabolic and anti-inflammatory effects, position **Polypodine B** as a compound of interest for therapeutic development.[1][5] This document serves as a comprehensive technical resource on the core aspects of **Polypodine B**.

Physicochemical Properties

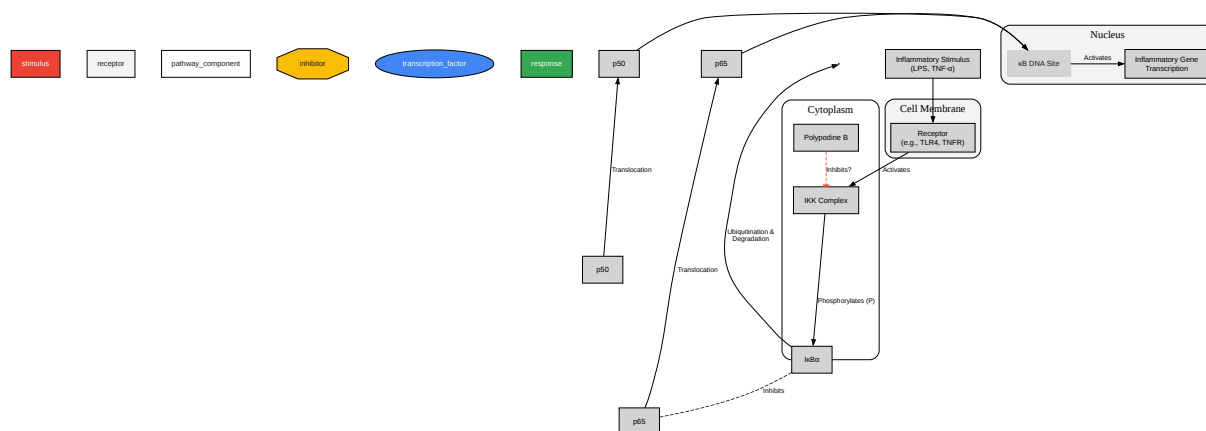
Polypodine B is a white to off-white solid with a complex polyhydroxylated steroid structure. Its chemical and physical properties are summarized in the table below.[6][7]

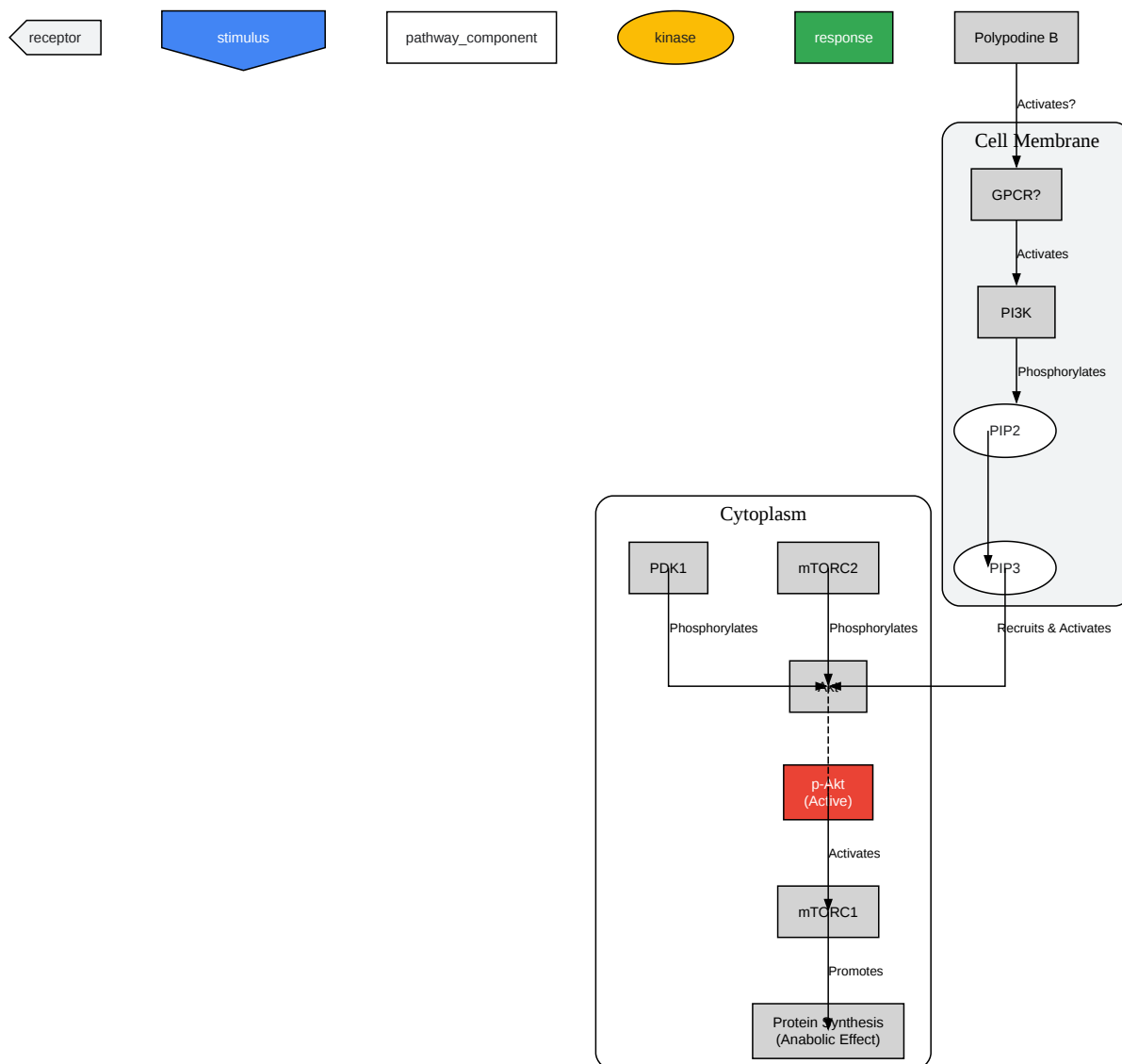
Property	Value	Reference
Molecular Formula	C ₂₇ H ₄₄ O ₈	[6]
Molecular Weight	496.6 g/mol	[6]
IUPAC Name	(2S,3R,5S,9R,10R,13R,14S,17S)-2,3,5,14-tetrahydroxy-10,13-dimethyl-17-[(2R,3R)-2,3,6-trihydroxy-6-methylheptan-2-yl]-1,2,3,4,9,11,12,15,16,17-decahydrocyclopenta[a]phenanthren-6-one	[7]
CAS Number	18069-14-2	[6]
Melting Point	252-254 °C	[7]
XLogP3	-0.3	[6]
SMILES	<chem>C[C@]12CC[C@H]3C(=CC(=O)[C@]4([C@@]3(C--INVALID-LINK--O">C@@HO)C)O)[C@@]1(CC[C@@H]2--INVALID-LINK--(--INVALID-LINK--O)O)O</chem>	[6]

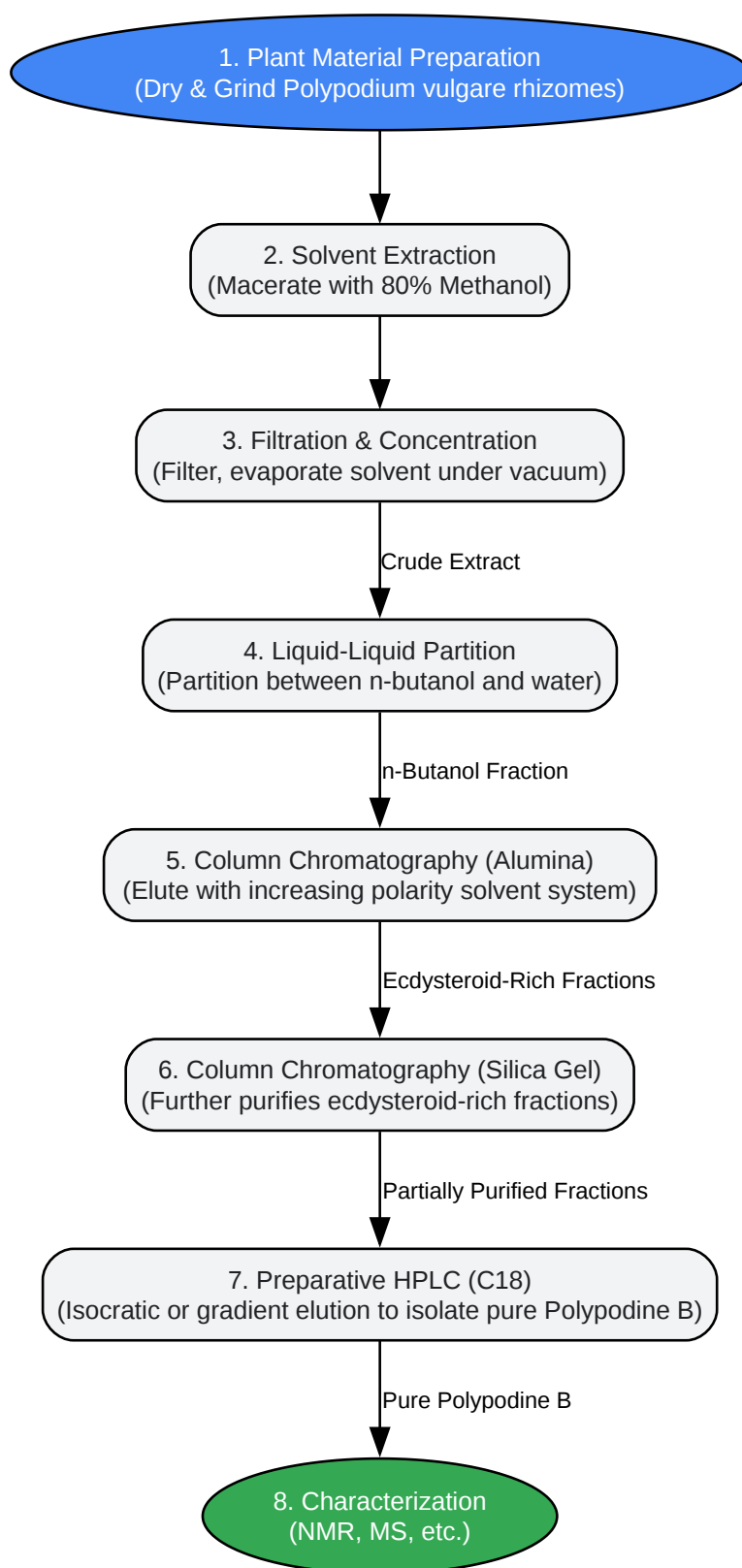
Biosynthesis as a Secondary Metabolite

Phytoecdysteroids, including **Polypodine B**, are synthesized in plants via the mevalonate pathway, a common route for the production of isoprenoids and steroids.^{[1][2]} The biosynthesis begins with acetyl-CoA and proceeds through the key intermediate cholesterol. The subsequent conversion of cholesterol into the final ecdysteroid structure involves a series of oxidative modifications, including hydroxylations and the formation of the characteristic 7-en-6-one chromophore.^[3]

A significant portion of this downstream pathway, specifically the steps converting 7-dehydrocholesterol to the initial ecdysteroid skeleton, remains poorly characterized and is often referred to as the "black box" of ecdysteroid biosynthesis.^{[8][9]} However, research in insects has identified key enzyme families, such as short-chain dehydrogenases/reductases (encoded by genes like *shroud*), that are essential for these steps.^{[8][9]} It is presumed that analogous enzymatic machinery exists in plants. The final steps to produce **Polypodine B** involve multiple hydroxylations on the steroid nucleus and the side chain.







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References

- 1. Structure-activity relationship of anti-inflammatory meroterpenoids isolated from Dictyopteris polypodioides in RAW264 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Phytoecdysteroids: Distribution, Structural Diversity, Biosynthesis, Activity, and Crosstalk with Phytohormones - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. The Regulation of NF- κ B Subunits by Phosphorylation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. 20-Hydroxyecdysone, from Plant Extracts to Clinical Use: Therapeutic Potential for the Treatment of Neuromuscular, Cardio-Metabolic and Respiratory Diseases - PMC [pmc.ncbi.nlm.nih.gov]
- 6. PI3K-PKB/Akt Pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 7. The Role of PI3K/AKT and MAPK Signaling Pathways in Erythropoietin Signalization - PMC [pmc.ncbi.nlm.nih.gov]
- 8. journals.biologists.com [journals.biologists.com]
- 9. Non-molting glossy/shroud encodes a short-chain dehydrogenase/reductase that functions in the 'Black Box' of the ecdysteroid biosynthesis pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
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